

# Introduction: The Significance of trans-2-Bromo-1-indanol

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## Compound of Interest

Compound Name: *trans-2-Bromo-1-indanol*

CAS No.: 10368-44-2

Cat. No.: B1268501

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**trans-2-Bromo-1-indanol** (CAS No. 10368-44-2) is a halogenated indanol derivative of significant interest in organic synthesis.<sup>[1]</sup> Its structure, featuring a bicyclic indane core with hydroxyl and bromo substituents in a specific trans configuration, makes it a versatile building block.<sup>[1]</sup> This stereochemistry is crucial for its role as a precursor in the synthesis of enantiomerically pure compounds and complex molecules, particularly in the development of pharmaceutical agents.<sup>[1][2]</sup> The precise three-dimensional arrangement of its functional groups dictates its reactivity and suitability for subsequent stereospecific transformations. Understanding its physical properties, especially the melting point, is fundamental for its identification, quality control, and effective use in multi-step synthetic pathways.

## Physicochemical and Spectroscopic Data

The identity and purity of a synthesized compound are established through its physical and spectroscopic data. The melting point is a primary, sensitive indicator of purity. For **trans-2-Bromo-1-indanol**, a sharp and consistent melting point range is expected for a highly pure sample.

Table 1: Core Physicochemical Properties of **trans-2-Bromo-1-indanol**

| Property          | Value                                         | Source(s) |
|-------------------|-----------------------------------------------|-----------|
| Melting Point     | 130-131 °C                                    | [3]       |
| 128.0-132.0 °C    | [4][5]                                        |           |
| 129-132 °C        | [6]                                           |           |
| Molecular Formula | C <sub>9</sub> H <sub>9</sub> BrO             | [3][7][8] |
| Molecular Weight  | 213.07 g/mol                                  | [3][7][8] |
| CAS Number        | 10368-44-2                                    | [3][8]    |
| Appearance        | Crystals, White to pale cream powder          | [3][4][5] |
| IUPAC Name        | (1R,2R)-rel-2-bromo-2,3-dihydro-1H-inden-1-ol | [7]       |

## Synthesis and Mechanism: The Hydroxybromination of Indene

A robust and common method for synthesizing **trans-2-Bromo-1-indanol** is the hydroxybromination of indene. This reaction proceeds via an electrophilic addition mechanism where the bromine and hydroxyl groups are added across the double bond of the indene starting material.

### Causality of Reagent Selection

The chosen reagents are critical for achieving high yield and the desired trans stereochemistry. The protocol described below utilizes Oxone® (potassium peroxydisulfate) and ammonium bromide to generate the brominating agent in situ.

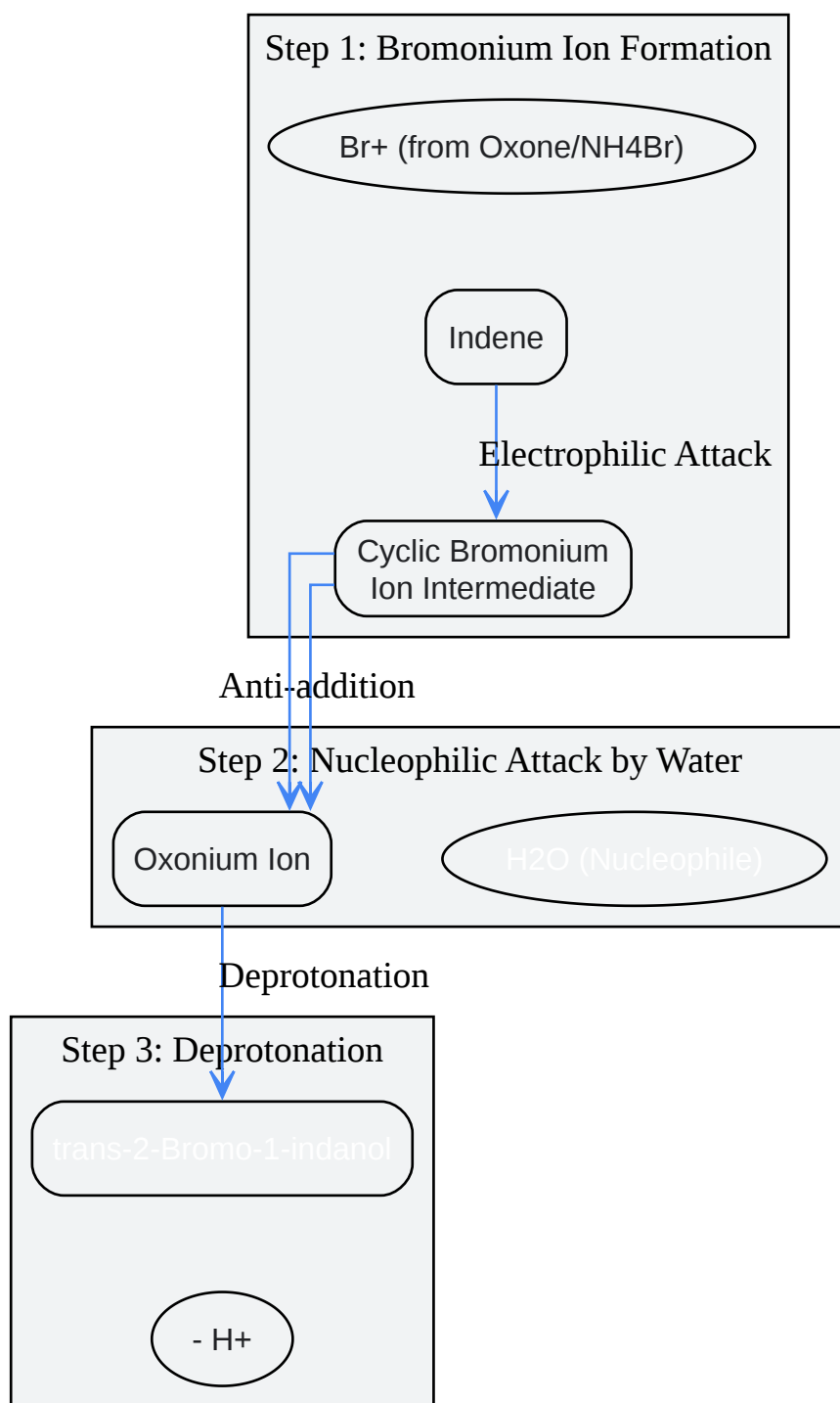
- Oxone® and Ammonium Bromide (NH<sub>4</sub>Br): This combination provides a safer and more manageable alternative to using elemental bromine. Oxone acts as an oxidant, converting the bromide ion from NH<sub>4</sub>Br into an electrophilic bromine species (hypobromous acid, HOBr, or its equivalent) directly in the reaction mixture.

- Acetonitrile-Water Solvent System: A 1:1 mixture of acetonitrile and water serves as the optimal solvent system.[9] Water is necessary as the nucleophile that provides the hydroxyl group and helps dissolve the inorganic salts (Oxone® and NH<sub>4</sub>Br). Acetonitrile is a polar aprotic solvent that effectively dissolves the organic starting material, indene, ensuring a homogeneous reaction environment.

## Reaction Mechanism: Formation of the trans Product

The stereochemical outcome of this reaction is controlled by the formation of a cyclic bromonium ion intermediate.

- Electrophilic Attack: The alkene in indene attacks the electrophilic bromine species, forming a three-membered cyclic bromonium ion. This intermediate shields one face of the five-membered ring.
- Nucleophilic Opening: A water molecule, acting as a nucleophile, attacks one of the carbons of the bromonium ion. Crucially, this attack occurs from the face opposite to the bulky bromonium ring (an S<sub>N</sub>2-like, anti-addition).
- Deprotonation: The resulting oxonium ion is deprotonated to yield the final neutral halohydrin product, **trans-2-Bromo-1-indanol**. This anti-addition mechanism dictates the trans relationship between the bromine and hydroxyl groups.



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Figure 1: Reaction mechanism for the synthesis of **trans-2-Bromo-1-indanol**.

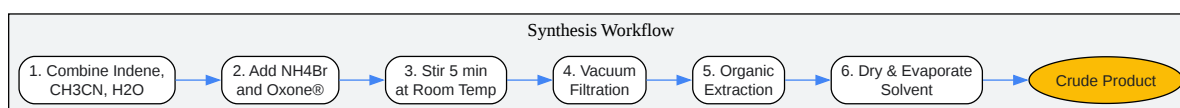
## Experimental Protocols

Adherence to a validated protocol is essential for reproducibility and safety. The following sections provide step-by-step methodologies for synthesis, purification, and characterization.

## Protocol 1: Synthesis of **trans-2-Bromo-1-indanol**

This protocol is adapted from standard procedures for the hydroxybromination of indene.[9]

- **Reaction Setup:** To a 50 mL round-bottom flask containing a magnetic stir bar, add indene (233  $\mu$ L, 2.0 mmol) and 10 mL of a 1:1 (v/v) mixture of acetonitrile and water.
- **Reagent Addition:** To the stirring solution, add ammonium bromide (215 mg, 2.2 mmol) followed by Oxone® (1.36 g, 2.2 mmol).
- **Reaction Monitoring:** Stir the reaction mixture vigorously at room temperature. The reaction is typically rapid, often indicated by a color change from orange/yellow to a faint yellow or colorless solution within 2-5 minutes.[9]
- **Workup:** After stirring for 5 minutes, filter the mixture via vacuum filtration to remove any insoluble inorganic byproducts.
- **Extraction:** Transfer the filtrate to a separatory funnel. Extract the aqueous mixture with a suitable organic solvent, such as dichloromethane or ethyl acetate (3 x 20 mL).
- **Drying and Concentration:** Combine the organic extracts, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.



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Figure 2: Experimental workflow for the synthesis of crude **trans-2-Bromo-1-indanol**.

## Protocol 2: Purification by Recrystallization

Recrystallization is the most effective method for purifying the crude solid product. The choice of solvent is critical; an ideal solvent should dissolve the compound well when hot but poorly when cold. A common solvent system for this compound is a mixture of hexane and ethyl acetate.

- **Dissolution:** Transfer the crude solid to an Erlenmeyer flask. Add a minimal amount of a hot solvent (e.g., ethyl acetate or toluene) dropwise until the solid just dissolves completely.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot gravity filtration to remove them.
- **Crystallization:** Allow the clear, hot solution to cool slowly to room temperature. Crystal formation should begin as the solution cools. Do not disturb the flask during this process to allow for the formation of larger, purer crystals.
- **Maximizing Yield:** Once the flask has reached room temperature, place it in an ice-water bath for 15-20 minutes to maximize the precipitation of the product.
- **Isolation:** Collect the purified crystals by vacuum filtration, washing them with a small amount of ice-cold solvent (e.g., hexane) to remove any residual soluble impurities.
- **Drying:** Dry the crystals under vacuum to remove all traces of solvent.

## Protocol 3: Melting Point Determination

An accurate melting point measurement is the final validation of the product's purity.

- **Sample Preparation:** Place a small amount of the dry, purified crystals into a capillary tube, sealed at one end. Tap the tube gently to pack the sample to a height of 2-3 mm.
- **Apparatus Setup:** Place the capillary tube in a calibrated melting point apparatus.
- **Measurement:** Heat the sample rapidly to about 15-20 °C below the expected melting point (approx. 110 °C). Then, decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium.

- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the range). A pure sample of **trans-2-Bromo-1-indanol** should exhibit a sharp melting range of 1-2 °C, consistent with the literature values (e.g., 130-131 °C).[3] A broad or depressed melting range indicates the presence of impurities.

## Conclusion

**trans-2-Bromo-1-indanol** is a valuable synthetic intermediate whose utility is directly linked to its purity. The definitive melting point, consistently reported in the range of 129-132 °C, serves as a critical quality control parameter. The synthesis via hydroxybromination of indene is an efficient process, and the stereospecific trans outcome is a direct consequence of the anti-addition mechanism involving a cyclic bromonium ion intermediate. Proper execution of the synthesis, followed by meticulous purification through recrystallization, is paramount to obtaining a high-purity product suitable for demanding applications in research and pharmaceutical development.

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